

2-Methyl-5-phenylpyrimidine: Structural Elucidation, Synthetic Methodologies, and Reactivity Profiling

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Compound of Interest

Compound Name: 2-Methyl-5-phenylpyrimidine

CAS No.: 34771-47-6

Cat. No.: B3261769

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Executive Summary

In the landscape of modern medicinal chemistry and drug development, the pyrimidine scaffold represents a privileged pharmacophore, frequently deployed in kinase inhibitors, central nervous system (CNS) agents, and anti-infectives. Specifically, **2-methyl-5-phenylpyrimidine** serves as a critical bi-aryl building block. This technical whitepaper provides an in-depth analysis of its chemical structure, electronic properties, and validated synthetic methodologies. Designed for application scientists and synthesis chemists, this guide emphasizes the mechanistic causality behind reaction conditions and establishes self-validating protocols for reproducible scale-up.

Chemical Identity & Structural Analytics

The IUPAC name for this compound is strictly **2-methyl-5-phenylpyrimidine**. Structurally, it consists of a 1,3-diazine (pyrimidine) core, substituted at the C2 position with a methyl group and at the C5 position with a phenyl ring.

The pyrimidine ring is inherently

-deficient due to the electronegativity of the two nitrogen atoms. The substitution pattern in **2-methyl-5-phenylpyrimidine** creates a unique electronic push-pull dynamic:

- C2-Methyl Group: Provides a weak inductive electron-donating effect (+I), which slightly stabilizes the electron-deficient core.
- C5-Phenyl Group: Extends the

-conjugation of the system. Because it is located at the C5 position (the least electron-deficient carbon on the pyrimidine ring), it is less susceptible to nucleophilic attack compared to the C2, C4, or C6 positions.

Quantitative Physicochemical Parameters

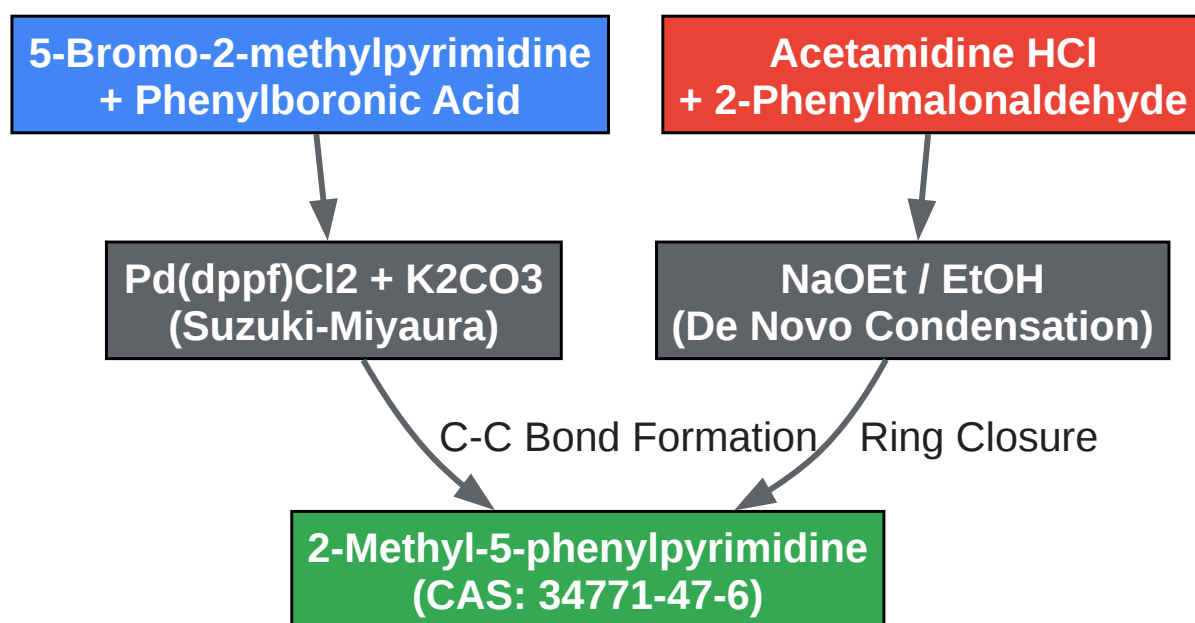
Parameter	Value	Structural Significance
IUPAC Name	2-methyl-5-phenylpyrimidine	Standardized nomenclature for regulatory filing.
CAS Registry Number	34771-47-6	Unique identifier for chemical sourcing.
Molecular Formula	C ₁₁ H ₁₀ N ₂	Defines the exact atomic composition.
Molecular Weight	170.21 g/mol	Low molecular weight, ideal for fragment-based drug design (FBDD).
Symmetry	(approximate)	C4 and C6 protons are chemically equivalent in NMR.

Synthetic Methodologies: A Mechanistic Perspective

To access **2-methyl-5-phenylpyrimidine**, chemists typically choose between de novo ring condensation and late-stage cross-coupling. For drug development applications where modularity is paramount, the Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling is the superior route^[1].

Causality of Reaction Design

The cross-coupling between 5-bromo-2-methylpyrimidine and phenylboronic acid is highly efficient. The electron-withdrawing nature of the pyrimidine ring accelerates the initial oxidative addition of Pd(0) into the C-Br bond. We utilize Pd(dppf)Cl₂ as the catalyst; the bidentate nature of the dppf ligand enforces a cis-geometry on the palladium intermediate, which thermodynamically drives the final reductive elimination step, preventing catalyst stalling. The inclusion of water in the solvent system is non-negotiable—it dissolves the potassium carbonate base, which is mechanistically required to coordinate with the boronic acid, forming the reactive boronate ate-complex necessary for transmetalation.



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Figure 1: Divergent synthetic pathways for **2-methyl-5-phenylpyrimidine**.

Self-Validating Protocol: Suzuki-Miyaura Cross-Coupling

This protocol incorporates built-in validation checkpoints to ensure system integrity and product fidelity.

Step 1: Reagent Assembly & Degassing

- Action: In a Schlenk flask, combine 5-bromo-2-methylpyrimidine (1.0 eq), phenylboronic acid (1.2 eq), K_2CO_3 (2.5 eq), and $Pd(dppf)Cl_2$ (0.05 eq). Add a solvent mixture of Toluene/EtOH/ H_2O (2:1:1 v/v/v).
- Causality: Sparge the mixture with N_2 gas for 15 minutes. Oxygen is a triplet diradical that will irreversibly oxidize the active $Pd(0)$ species to an inactive $Pd(II)$ complex, halting the catalytic cycle.

Step 2: Thermal Activation

- Action: Heat the reaction mixture to $90^\circ C$ under an inert atmosphere for 4–6 hours.
- Validation Checkpoint 1 (TLC): Monitor the reaction via Thin Layer Chromatography (Hexane:EtOAc 3:1). The starting bromide will consume, and a new, highly UV-active spot (the extended
-system of the product) will appear at a lower

Step 3: Workup & Purification

- Action: Cool to room temperature, dilute with EtOAc, and wash with brine. Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate. Purify via silica gel flash chromatography.

Step 4: Structural Validation (NMR System Check)

- Action: Dissolve the purified product in $CDCl_3$ and acquire a 1H NMR spectrum.

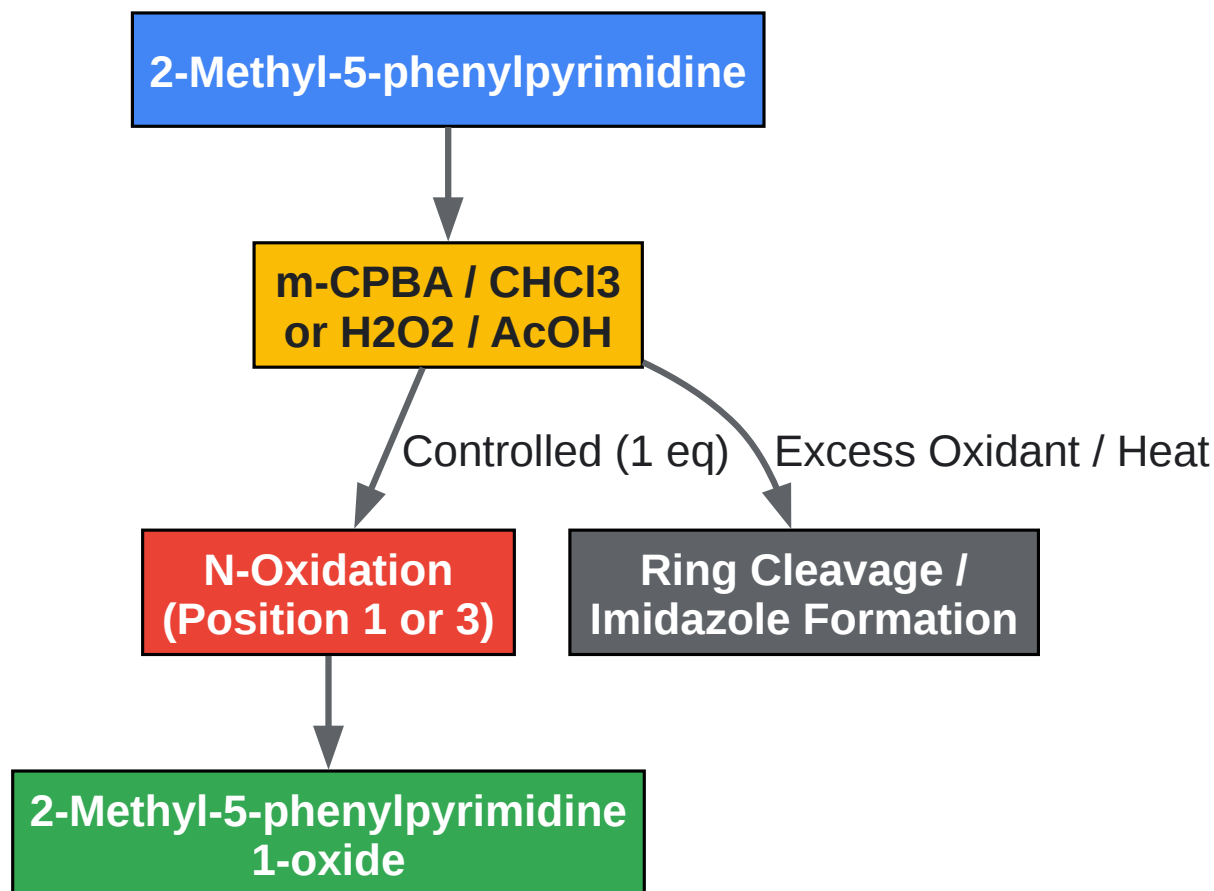
- Validation Checkpoint 2 (NMR): The protocol is successful if the spectrum exhibits a singlet integrating to 3H at ~2.7 ppm (C2-methyl), a multiplet integrating to 5H at ~7.4–7.6 ppm (C5-phenyl), and a distinct singlet integrating to 2H at ~8.8 ppm (representing the symmetric C4 and C6 pyrimidine protons).

Reactivity Profiling & N-Oxidation Dynamics

Understanding the late-stage functionalization of **2-methyl-5-phenylpyrimidine** is critical for expanding heteroaromatic space in drug discovery[2]. One of the most mechanistically fascinating reactions of this scaffold is N-oxidation.

Due to the extreme electron deficiency of the pyrimidine ring, forming a di-N-oxide is thermodynamically prohibitive. The first oxidation severely depletes the electron density of the remaining nitrogen, rendering it inert to further oxidation. When **2-methyl-5-phenylpyrimidine** is treated with organic peracids (e.g., m-CPBA) or H₂O₂ in acetic acid, it selectively yields **2-methyl-5-phenylpyrimidine 1-oxide**[3].

However, causality dictates that reaction conditions must be strictly controlled. If excess oxidant is applied under thermal stress, the peracid can nucleophilically attack the C=N double bond. This initiates an unexpected ring-cleavage and contraction cascade, resulting in the formation of imidazole derivatives and the extrusion of carbon fragments[3].



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Figure 2: Chemoselective N-oxidation vs. over-oxidation ring cleavage dynamics.

Reaction Optimization Parameters for N-Oxidation

Oxidant System	Stoichiometry	Temp (°C)	Primary Outcome	Mechanistic Note
m-CPBA / CHCl ₃	1.1 eq	0 to 25	Mono-N-oxide	Mild electrophilic oxygen transfer.
H ₂ O ₂ / AcOH	1.5 eq	70	Mono-N-oxide	Requires thermal activation for peracetic acid formation.
H ₂ O ₂ / AcOH	>3.0 eq	90+	Imidazole + Benzoic Acid	Nucleophilic attack by peracid triggers ring contraction.

References

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